

A Spectroscopic Showdown: Unraveling the Chromate-Dichromate Equilibrium

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Compound of Interest

Compound Name: Cesium dichromate

Cat. No.: B1587082

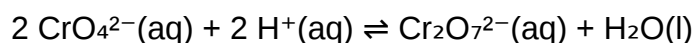
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A comprehensive guide to the spectroscopic characteristics of chromate and dichromate ions, offering researchers a detailed comparison of their pH-dependent equilibrium and spectral properties. This guide provides in-depth experimental protocols and quantitative data to support professionals in analytical chemistry, environmental science, and drug development.

The vibrant yellow of chromate (CrO_4^{2-}) and the deep orange of dichromate ($\text{Cr}_2\text{O}_7^{2-}$) are not just a feast for the eyes but also a classic textbook example of chemical equilibrium in action. The reversible interconversion between these two chromium(VI) oxyanions is exquisitely sensitive to pH, a property that is readily and quantitatively monitored using UV-Visible spectrophotometry. This guide delves into a detailed spectroscopic comparison of the chromate and dichromate ions, providing the necessary data and protocols for their accurate characterization.

The pH-Dependent Equilibrium: A Visual and Spectral Shift

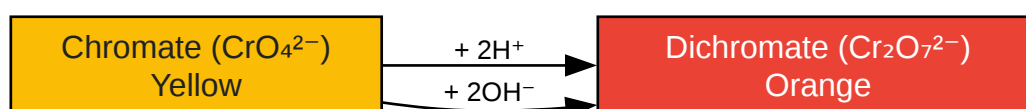
The equilibrium between chromate and dichromate is governed by the following reaction:



In alkaline solutions, the equilibrium shifts to the left, favoring the formation of the yellow chromate ion. Conversely, in acidic solutions, the equilibrium shifts to the right, leading to the predominance of the orange dichromate ion. This pH-induced transformation is not merely a

color change; it is accompanied by significant alterations in the UV-Visible absorption spectra of the solution.

The chromate ion exhibits a strong absorption maximum (λ_{max}) in the ultraviolet region, while the dichromate ion has characteristic absorption bands in both the UV and visible regions. This difference in their spectral fingerprints allows for the individual quantification of each species in a mixture and the study of the equilibrium dynamics.



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Figure 1. The pH-dependent equilibrium between chromate and dichromate ions.

Spectroscopic Properties: A Quantitative Comparison

The distinct spectroscopic properties of chromate and dichromate ions are summarized in the table below. These values are essential for quantitative analysis, allowing researchers to determine the concentration of each ion in a solution using the Beer-Lambert law ($A = \epsilon bc$), where A is absorbance, ϵ is the molar absorptivity, b is the path length, and c is the concentration.

Ion	Chemical Formula	Color	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{M}^{-1}\text{cm}^{-1}$)
Chromate	CrO_4^{2-}	Yellow	~372	~4830
Dichromate	$\text{Cr}_2\text{O}_7^{2-}$	Orange	~350	~3150
			~450	~370

Isosbestic Points: An interesting feature of the chromate-dichromate equilibrium is the presence of isosbestic points in their overlapping spectra. At these specific wavelengths, the molar

absorptivity of the two species is equal. Consequently, the absorbance of the solution at these wavelengths is independent of the pH and directly proportional to the total chromium(VI) concentration. Experimentally determined isosbestic points for this equilibrium have been reported at approximately 339 nm and 445 nm.

Experimental Protocol: Spectroscopic Analysis of the Chromate-Dichromate Equilibrium

This section provides a detailed methodology for the preparation of standard solutions and the spectrophotometric analysis of the chromate-dichromate equilibrium.

Reagents and Materials:

- Potassium chromate (K_2CrO_4)
- Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)
- Sulfuric acid (H_2SO_4), 1 M solution
- Sodium hydroxide (NaOH), 1 M solution
- Distilled or deionized water
- Volumetric flasks (100 mL and 1000 mL)
- Pipettes
- UV-Visible spectrophotometer
- Quartz or glass cuvettes (1 cm path length)

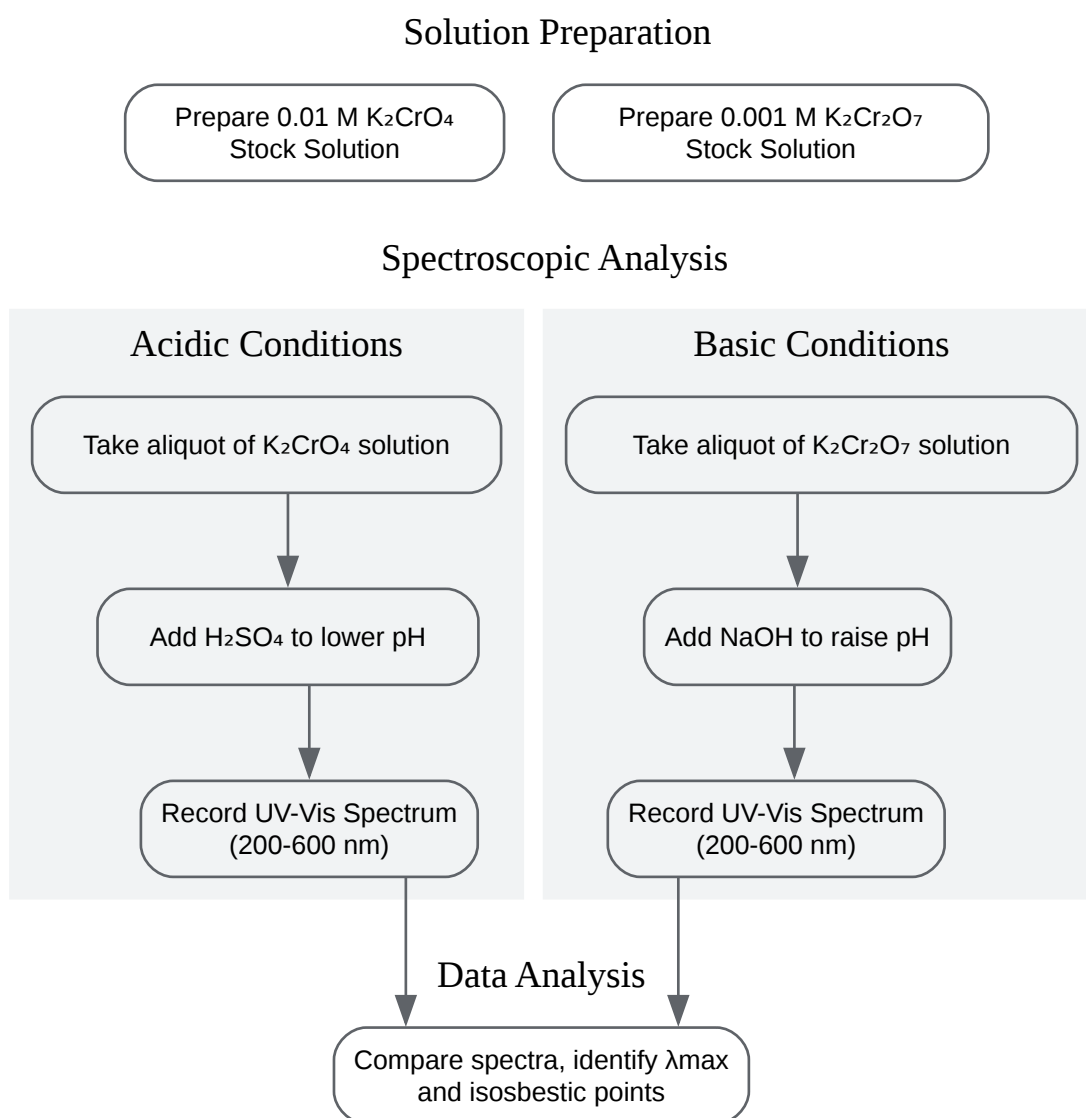
Preparation of Standard Solutions:

- 0.01 M Potassium Chromate Stock Solution: Accurately weigh 1.942 g of K_2CrO_4 and dissolve it in distilled water in a 1000 mL volumetric flask. Fill the flask to the mark with distilled water and mix thoroughly.

- 0.001 M Potassium Dichromate Stock Solution: Accurately weigh 0.294 g of $K_2Cr_2O_7$ and dissolve it in distilled water in a 1000 mL volumetric flask. Fill the flask to the mark with distilled water and mix thoroughly.

Experimental Workflow:

The following workflow outlines the steps for investigating the effect of pH on the chromate-dichromate equilibrium.



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Figure 2. Experimental workflow for the spectroscopic comparison.

Spectrophotometric Measurements:

- **Baseline Correction:** Fill a cuvette with distilled water to perform a baseline correction on the spectrophotometer over the desired wavelength range (e.g., 200-600 nm).
- **Analysis of Chromate Solution:**
 - Pipette a known volume of the 0.01 M K_2CrO_4 stock solution into a cuvette.
 - Record the UV-Vis spectrum.
 - To observe the equilibrium shift, add a few drops of 1 M H_2SO_4 to the cuvette, mix gently, and record the spectrum again. Note the color change from yellow to orange.
- **Analysis of Dichromate Solution:**
 - Pipette a known volume of the 0.001 M $\text{K}_2\text{Cr}_2\text{O}_7$ stock solution into a cuvette.
 - Record the UV-Vis spectrum.
 - To observe the reverse equilibrium shift, add a few drops of 1 M NaOH to the cuvette, mix gently, and record the spectrum. Note the color change from orange to yellow.

Conclusion

The chromate-dichromate system provides a powerful and visually intuitive model for understanding chemical equilibrium and its dependence on solution conditions. The distinct spectroscopic signatures of the chromate and dichromate ions allow for their precise quantification, making UV-Visible spectrophotometry an invaluable tool for studying this classic equilibrium. The data and protocols presented in this guide offer a solid foundation for researchers to explore and utilize the unique spectroscopic properties of these chromium(VI) species in their scientific endeavors.

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